Application Note: Characterization of Piroxicam and β-Cyclodextrin Interaction using Isothermal Titration Calorimetry

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Compound of Interest

Compound Name:	*Piroxicam-beta-cyclodextrin*
CAS No.:	*121696-62-6*
Cat. No.:	*B571036*

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Introduction

Piroxicam, a non-steroidal anti-inflammatory drug (NSAID), is characterized by its poor aqueous solubility, which can limit its bioavailability and dissolution rate.[1][2] Complexation with cyclodextrins, such as β-cyclodextrin, is a well-established method to enhance the solubility and dissolution properties of hydrophobic drugs.[1] Isothermal Titration Calorimetry (ITC) is a powerful technique for the direct measurement of the thermodynamic parameters of binding interactions in solution. It provides a complete thermodynamic profile of the interaction, including the binding affinity (K_a), enthalpy change (ΔH), entropy change (ΔS), and stoichiometry (n) of the complex formation in a single experiment. This application note details the use of ITC to characterize the binding interaction between Piroxicam and β-cyclodextrin.

Principle of Isothermal Titration Calorimetry

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Isothermal Titration Calorimetry (ITC) directly measures the heat released or absorbed during a biomolecular binding event.[3] The experiment involves the continuous titration of a ligand solution (in this case, Piroxicam) into a sample cell containing a macromolecule solution (β-cyclodextrin) at a constant temperature. The heat change associated with each injection is measured and plotted against the molar ratio of the ligand to the macromolecule. The resulting binding isotherm can be fitted to a binding model to determine the thermodynamic parameters of the interaction.

Experimental Protocol

This protocol provides a general framework for conducting an ITC experiment to study the interaction between Piroxicam and β-cyclodextrin. Optimization of specific parameters may be required for different instrument models and experimental conditions.

1. Materials and Reagents:

- Piroxicam (analytical grade)
- β-Cyclodextrin (analytical grade)
- Phosphate buffer (e.g., 50 mM, pH 7.4)
- Deionized water
- Methanol or other suitable solvent for initial Piroxicam stock solution

2. Solution Preparation:

- β-Cyclodextrin Solution (in the cell):
  - Prepare a solution of β-cyclodextrin in the desired phosphate buffer. A typical concentration range is 0.5-2 mM.
  - Ensure the β-cyclodextrin is completely dissolved.
  - Degas the solution thoroughly before use to prevent bubble formation in the ITC cell.
- Piroxicam Solution (in the syringe):

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- Prepare a concentrated stock solution of Piroxicam in a minimal amount of a suitable organic solvent (e.g., methanol) and then dilute it with the same phosphate buffer used for the β-cyclodextrin solution to the final desired concentration. The final concentration of the organic solvent should be kept to a minimum (ideally <1-2%) and must be identical in both the Piroxicam and β-cyclodextrin solutions to minimize heat of dilution effects.
- The Piroxicam concentration should be approximately 10-20 times higher than the β-cyclodextrin concentration (e.g., 10-20 mM).
- Degas the Piroxicam solution before filling the injection syringe.

- Buffer Matching: It is critical that the Piroxicam and β-cyclodextrin solutions are in identical buffer compositions to avoid large heats of dilution that can obscure the binding signal. Dialysis of the β-cyclodextrin solution against the final buffer is recommended, and the final dialysis buffer should be used to prepare the Piroxicam solution.

3. ITC Instrument Setup and Measurement:

- Instrument: A commercially available isothermal titration calorimeter.
- Experimental Temperature: Set the desired temperature, typically 25°C or 37°C.
- Reference Cell: Fill the reference cell with deionized water or the experimental buffer.
- Sample Cell: Carefully load the degassed β-cyclodextrin solution into the sample cell, avoiding any bubbles.
- Injection Syringe: Fill the injection syringe with the degassed Piroxicam solution, ensuring no air bubbles are present.
- Titration Parameters (Example):
  - Total number of injections: 20-30
  - Injection volume: 5-10 µL
  - Spacing between injections: 120-180 seconds (to allow for thermal equilibration)

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- Stirring speed: 500-700 rpm
- Reference power: ~10-15 µcal/sec

- Control Experiment: Perform a control titration by injecting the Piroxicam solution into the buffer alone to determine the heat of dilution of the ligand. This data will be subtracted from the main experimental data during analysis.

4. Data Analysis:

- Integrate the raw ITC data (power vs. time) to obtain the heat change for each injection.
- Subtract the heat of dilution from the control experiment.
- Plot the corrected heat per injection against the molar ratio of Piroxicam to β-cyclodextrin.
- Fit the resulting binding isotherm to an appropriate binding model (e.g., one-site binding model) using the analysis software provided with the instrument. This will yield the thermodynamic parameters: K_a, ΔH, and the stoichiometry (n).
- Calculate the Gibbs free energy change (ΔG) and the entropy change (ΔS) using the following equations:
  - $\Delta G = -RT * \ln(K_a)$
  - $\Delta G = \Delta H - T\Delta S$ where R is the gas constant and T is the absolute temperature in Kelvin.

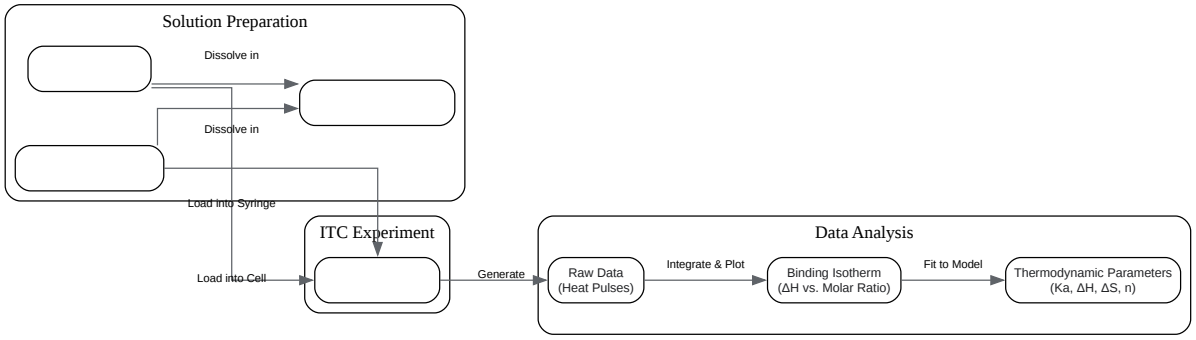
Data Presentation

The following table summarizes the thermodynamic parameters for the interaction of Piroxicam with β-cyclodextrin. Note: The values presented here are derived from phase solubility studies and are provided for comparative purposes, as a comprehensive ITC dataset for this specific interaction is not readily available in the published literature.

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Thermodynamic Parameter	Symbol	Value (from Phase Solubility Studies)	Units
Binding Affinity Constant	K_a	~100 - 500	M^{-1}
Enthalpy Change	ΔH	Negative (Exothermic)	kcal/mol or kJ/mol
Entropy Change	ΔS	Varies	cal/mol·K or J/mol·K
Stoichiometry	n	1:1 or 1:2	-

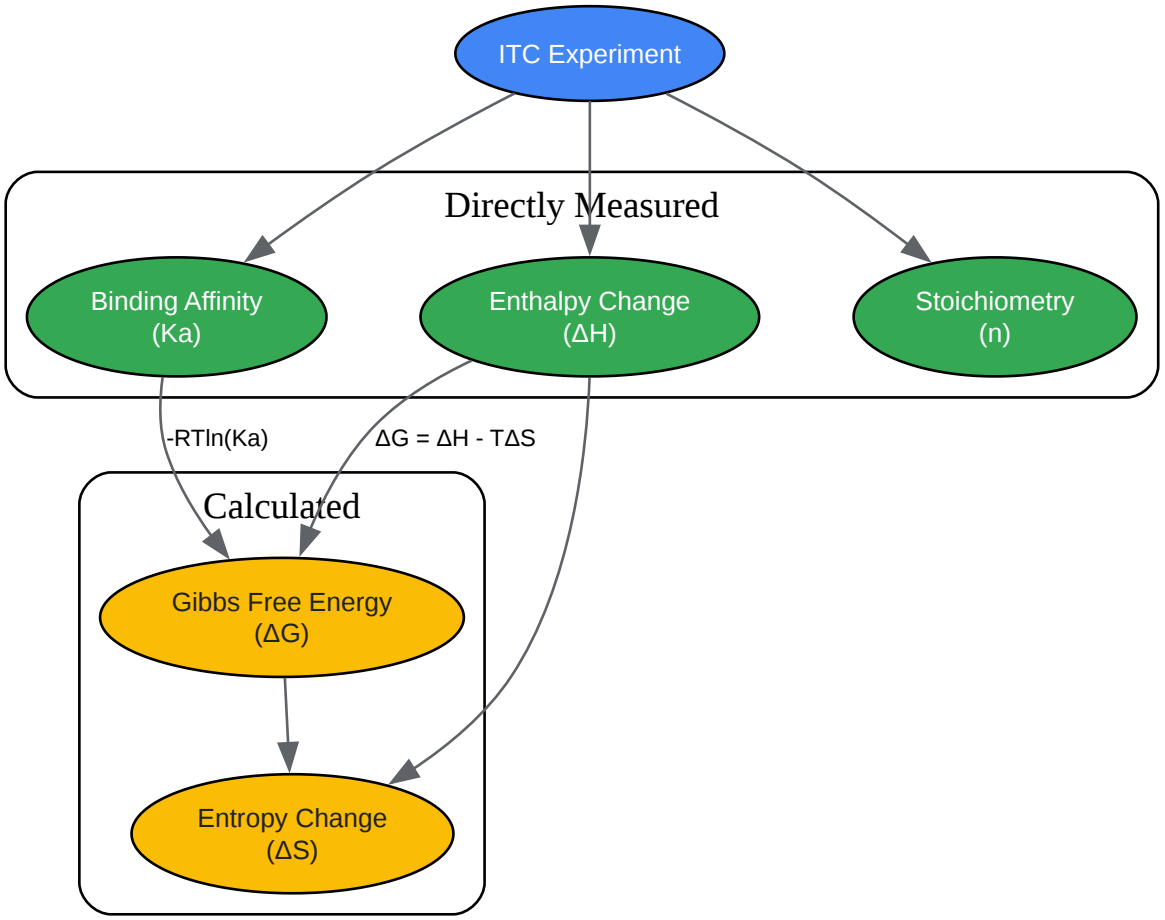
Mandatory Visualizations



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Caption: Experimental workflow for Isothermal Titration Calorimetry of Piroxicam-β-cyclodextrin.

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Caption: Relationship of thermodynamic parameters obtained from Isothermal Titration Calorimetry.

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